

# Reproducibility of ADWX 1 effects across different studies

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## Compound of Interest

Compound Name: ADWX 1

Cat. No.: B1573928

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## A Comparative Guide to the Preclinical Effects of ADWX-1

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the reported preclinical effects of ADWX-1, a potent and selective blocker of the Kv1.3 potassium channel. While the reproducibility of these effects across different studies is a critical aspect for its therapeutic development, the currently available peer-reviewed literature is dominated by a foundational set of studies. Therefore, this document focuses on presenting the key quantitative data and experimental methodologies from this primary research, offering a detailed summary of the established preclinical profile of ADWX-1. The lack of multiple independent studies precludes a direct comparative analysis of reproducibility at this time.

## Quantitative Data Summary

The following tables summarize the key in vitro and in vivo effects of ADWX-1 as reported in foundational studies.

Table 1: In Vitro Efficacy of ADWX-1

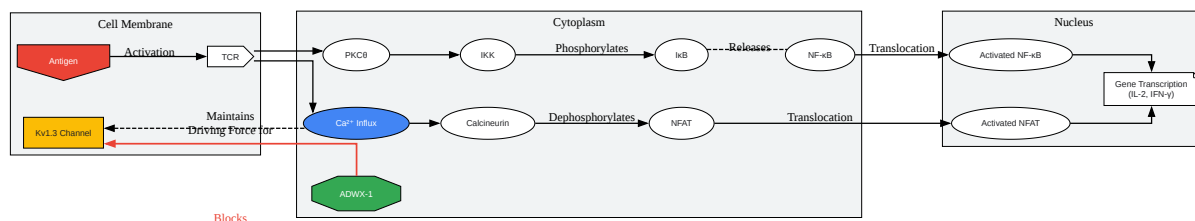
Parameter	Cell Type	Conditions	Result
IC <sub>50</sub>	Kv1.3 expressing cells	Electrophysiology	1.89 pM[1]
T-Cell Proliferation Inhibition	Myelin Basic Protein (MBP)-stimulated T-cells from EAE rats	1 nM ADWX-1, 96h	Significant dose-dependent inhibition
Cytokine Inhibition (IL-2)	MBP-stimulated T-cells from EAE rats	1 nM ADWX-1, 16h	Significant reduction
Cytokine Inhibition (IFN-γ)	MBP-stimulated T-cells from EAE rats	1 nM ADWX-1, 16h	Significant reduction
Calcium Signaling	Activated CD4+CCR7- TCM cells from EAE rats	1 nM and 10 nM ADWX-1, 50 min	Reduction in intracellular Ca <sup>2+</sup>
NF-κB Activation	MBP-stimulated T-cells from EAE rats	1 nM and 10 nM ADWX-1, 1h	Reduction in NF-κB activation
Kv1.3 mRNA and Protein Expression	MBP-stimulated T-cells from EAE rats	1 nM and 10 nM ADWX-1, 1h	Suppression of Kv1.3 expression

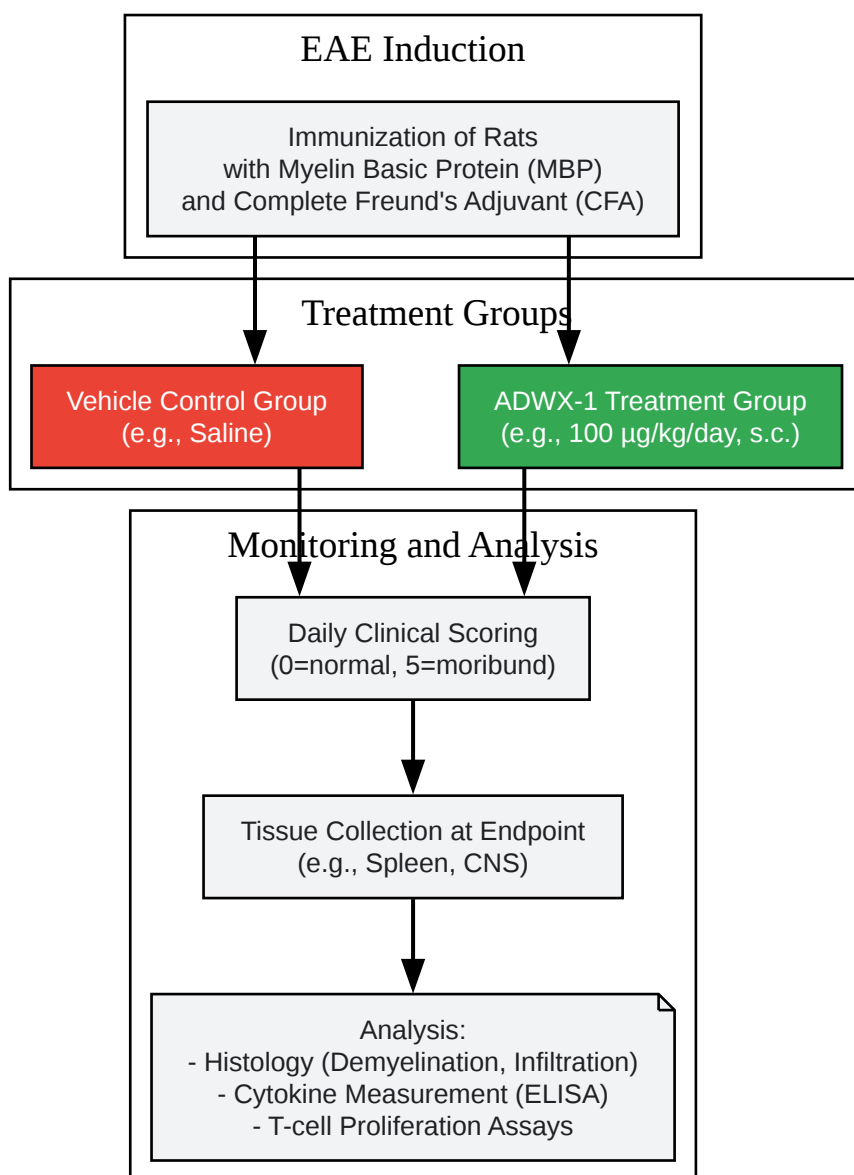
Table 2: In Vivo Efficacy of ADWX-1 in a Rat Model of Experimental Autoimmune Encephalomyelitis (EAE)

Parameter	Dosing Regimen	Observation Period	Result
Clinical Score	100 µg/kg/day, s.c., for 3 days (preventative)	Daily	Significant amelioration of disease severity
Neurological Score Reduction	100 µg/kg/day, s.c., for 3 days (therapeutic)	Days 10-14 post- immunization	Significant reduction compared to vehicle
IL-2 and IFN-γ Production	100 µg/kg/day, s.c., for 3 days	End of study	Inhibition of cytokine production
Effector Memory T- Cell Proliferation	100 µg/kg/day, s.c., for 3 days	End of study	Inhibition of CCR7- TEM proliferation
Acute Toxicity	5 or 10 mg/kg, s.c., for 2 weeks	2 weeks	No pathological changes in behavior or tissues

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the proposed mechanism of action of ADWX-1 and a typical experimental workflow for its evaluation in an EAE model.





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## References

- 1. [immune-system-research.com](http://immune-system-research.com) [[immune-system-research.com](http://immune-system-research.com)]

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